

# Octafluoroadiponitrile: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: Octafluoroadiponitrile

CAS No.: 376-53-4

Cat. No.: B1346879

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## Introduction: Unveiling a Unique Fluorinated Dinitrile

**Octafluoroadiponitrile**, a perfluorinated derivative of adiponitrile, stands as a compound of significant interest in advanced materials science and synthetic chemistry.<sup>[1]</sup> Its formal designation under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature is 2,2,3,3,4,4,5,5-octafluorohexanedinitrile.<sup>[1][2]</sup> This compound is distinguished by a six-carbon chain where all hydrogen atoms on the four central carbons have been substituted by fluorine atoms, while retaining the terminal nitrile (-CN) groups.<sup>[1]</sup> This high degree of fluorination imparts a unique electrochemical profile and exceptional chemical and thermal stability, setting it apart from its non-fluorinated counterpart, adiponitrile.<sup>[1][2]</sup>

Registered under CAS Number 376-53-4, **octafluoroadiponitrile** possesses the molecular formula  $C_6F_8N_2$  and a molecular weight of 252.065 g/mol.<sup>[2][3]</sup> The strategic placement of eight fluorine atoms on the internal carbon atoms of a hexanedinitrile structure results in a molecule with distinct physicochemical properties and a wide range of potential applications.<sup>[2]</sup> This guide aims to provide researchers, scientists, and drug development professionals with an

in-depth understanding of **octafluoroadiponitrile**, covering its synthesis, properties, applications, and safety considerations.

## Molecular Structure and Physicochemical Properties: The Impact of Fluorination

The molecular structure of **octafluoroadiponitrile** consists of a linear six-carbon backbone with two terminal nitrile groups.<sup>[2]</sup> The internal carbon atoms (positions 2, 3, 4, and 5) are each bonded to two fluorine atoms, resulting in a highly electronegative core.<sup>[1]</sup> This structural arrangement significantly influences its physical and chemical properties when compared to adiponitrile.

### Comparative Physicochemical Data

| Property          | Octafluoroadiponitrile                       | Adiponitrile                                    |
|-------------------|----------------------------------------------|-------------------------------------------------|
| Molecular Formula | C <sub>6</sub> F <sub>8</sub> N <sub>2</sub> | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>    |
| Molecular Weight  | 252.065 g/mol <sup>[2][3]</sup>              | 108.14 g/mol <sup>[2]</sup>                     |
| Boiling Point     | 132.3°C at 760 mmHg <sup>[1][2][3]</sup>     | 295°C at 760 Torr <sup>[1]</sup>                |
| Density           | 1.594 g/cm <sup>3</sup> <sup>[1][2][3]</sup> | 0.9676 g/cm <sup>3</sup> at 20°C <sup>[1]</sup> |
| Flash Point       | 33.8°C <sup>[1][2][3]</sup>                  | 163°C <sup>[1]</sup>                            |

The replacement of hydrogen with highly electronegative fluorine atoms leads to several key property differences:

- **Increased Chemical Stability:** The strength of the carbon-fluorine bonds contributes to the enhanced thermal and chemical stability of the molecule.<sup>[1]</sup>
- **Altered Intermolecular Forces:** Despite its higher molecular weight, **octafluoroadiponitrile** has a significantly lower boiling point than adiponitrile.<sup>[1]</sup> This is a characteristic of perfluorinated compounds and is attributed to weaker intermolecular interactions.<sup>[1]</sup>
- **Reduced Nucleophilicity:** The strong electron-withdrawing effect of the fluorine atoms decreases the nucleophilicity of the nitrile groups.<sup>[1]</sup>

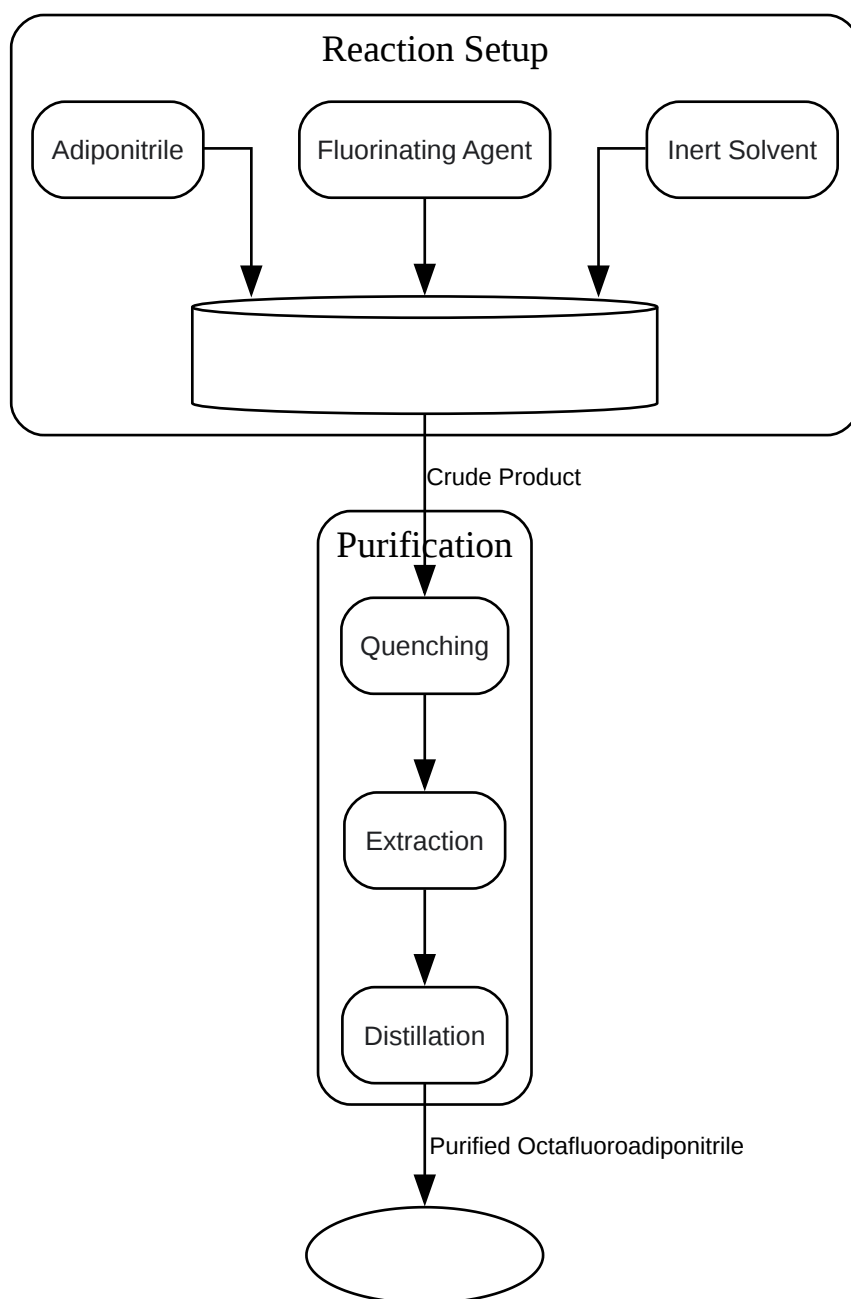
# Synthesis Methodologies: Pathways to a Perfluorinated Intermediate

The synthesis of **octafluoroadiponitrile** can be achieved through several documented methods, each with its own set of advantages and considerations.

## Direct Fluorination of Adiponitrile

One approach involves the direct fluorination of adiponitrile. This method utilizes potent fluorinating agents under carefully controlled conditions to systematically replace the hydrogen atoms with fluorine.

Experimental Workflow: Direct Fluorination



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Caption: A generalized workflow for the synthesis of **octafluoroadiponitrile** via direct fluorination.

## Gas Phase Addition Reactions

A more sophisticated method involves gas-phase reactions. This process typically starts with the reaction of perfluoroolefins with carbonyl fluoride to produce acyl fluorides. These

intermediates are then converted to perfluorinated nitriles through subsequent amination processes.<sup>[2]</sup>

## Applications in Advanced Materials and Technologies

The unique properties of **octafluoroadiponitrile** make it a valuable compound in various high-technology sectors.

- **Lithium-Ion Battery Electrolytes:** Research has highlighted its potential as a component in electrolytes for lithium-ion batteries.<sup>[2]</sup> Its high electrochemical stability, wide liquid range, and excellent conductivity could contribute to the development of safer, higher-performance batteries.<sup>[2]</sup>
- **Refrigerants:** With a low boiling point, high thermal stability, and non-flammability, **octafluoroadiponitrile** is being investigated as a potential environmentally friendly refrigerant with a low global warming potential (GWP).<sup>[2]</sup>
- **High-Performance Lubricants:** Its low viscosity and excellent thermal stability make it a candidate for lubricants designed to withstand extreme operating conditions found in high-performance machinery.<sup>[2]</sup>
- **Intermediate in Chemical Synthesis:** It serves as a crucial intermediate in the synthesis of various other fluorinated compounds.<sup>[2]</sup>
- **Polymer Chemistry:** The fluorinated structure of **octafluoroadiponitrile** makes it an attractive monomer or additive for the development of novel polymers with enhanced thermal stability and chemical resistance.<sup>[1][2]</sup> Research on fluorinated polyesters has shown significantly better retention of mechanical properties after high-temperature aging compared to their hydrocarbon analogs, a benefit that could potentially be conferred by incorporating **octafluoroadiponitrile** into polymer structures.<sup>[1]</sup>

## Safety, Handling, and Toxicology

**Octafluoroadiponitrile** is classified as a toxic and irritant compound.<sup>[2][4]</sup> It is crucial for researchers and laboratory personnel to adhere to strict safety protocols when handling this

chemical.

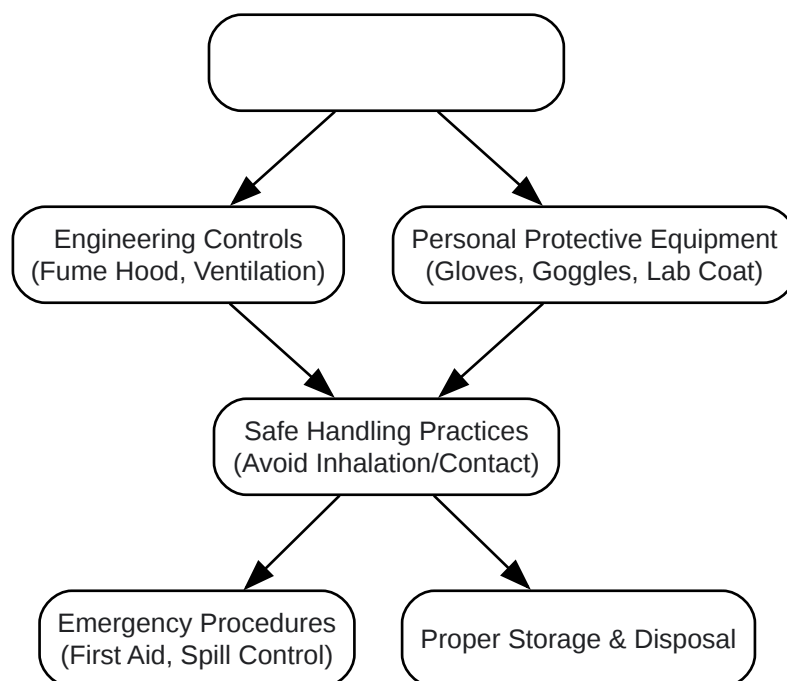
## Hazard Identification and Precautionary Measures

- **Toxicity:** It is toxic if swallowed, in contact with skin, or if inhaled.[4] It is also reported to be a poison by inhalation and moderately toxic by ingestion.[5][6]
- **Irritation:** Causes skin irritation and serious eye irritation.[4] It may also cause respiratory irritation.[4]
- **Flammability:** It has a flash point of 33.8°C.[2][3]

## Recommended Handling Procedures

- **Ventilation:** Use only outdoors or in a well-ventilated area.[4][5]
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection.[4][5]
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[4]
- **First Aid:**
  - **In case of inhalation:** Remove the person to fresh air and keep them comfortable for breathing.[4][7]
  - **In case of skin contact:** Wash with plenty of soap and water.[4][7]
  - **In case of eye contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][7]
  - **If swallowed:** Immediately call a poison center or doctor.[4]
- **Storage:** Store in a well-ventilated place and keep the container tightly closed.[7]
- **Decomposition:** When heated to decomposition, it emits toxic fumes of fluorine, cyanide, and nitrogen oxides.[5][6]

## Logical Flow of Safety Protocols



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Caption: A hierarchical approach to safely handling **octafluoroadiponitrile** in a laboratory setting.

## Conclusion: A Versatile Building Block for Future Innovations

**Octafluoroadiponitrile**, or 2,2,3,3,4,4,5,5-octafluorohexanedinitrile, is a highly functionalized molecule with a unique combination of properties derived from its perfluorinated structure. Its exceptional stability and distinct reactivity make it a valuable intermediate and a key component in the development of advanced materials. While its handling requires strict adherence to safety protocols due to its toxicity and irritant nature, the potential applications in energy storage, materials science, and specialty chemicals are substantial. Further research into its synthetic routes and a more comprehensive characterization of its toxicological and environmental impact will undoubtedly pave the way for its broader use in cutting-edge technologies.<sup>[1]</sup>

## References

- Chemsrsrc. (2025, August 25). **octafluoroadiponitrile** | CAS#:376-53-4. Retrieved from [[Link](#)]

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